

isopyrazam fungicide discovery and development

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Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

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Chemical and Regulatory Profile of Isopyrazam

The table below summarizes the key technical data for **isopyrazam**, compiled from regulatory and scientific sources [1] [2].

Property	Description / Value
Chemical Class	Pyrazole carboxamide (a type of Succinate Dehydrogenase Inhibitor - SDHI) [2].
IUPAC Name	Mixture of isomers: 3-(difluoromethyl)-1-methyl-N-[(1RS,4SR,9RS)-1,2,3,4-tetrahydro-9-isopropyl-1,4-methanonaphthalen-5-yl]pyrazole-4-carboxamide and 3-(difluoromethyl)-1-methyl-N-[(1RS,4SR,9SR)-1,2,3,4-tetrahydro-9-isopropyl-1,4-methanonaphthalen-5-yl]pyrazole-4-carboxamide [2].
CAS RN	881685-58-1 [2]
Molecular Mass	359.4 g/mol [2]
Mode of Action	Inhibits succinate dehydrogenase (complex II) in the fungal mitochondrial respiration chain, disrupting energy production [1] [2]. FRAC Code 7 [2].
Physical State	Off-white solid [2]

Property	Description / Value
Melting Point	137 °C [2]
Solubility in Water	0.55 mg/L (at 20 °C, pH 7) [2]
Solubility in Organic Solvents	High (e.g., 314,000 mg/L in acetone) [2]
Example Formulations	Suspension Concentrate (SC), Emulsifiable Concentrate (EC), Wettable Powder (WP) [3].
Primary Use	Broad-spectrum fungicide for cereals, bananas, vegetables, and ornamentals [2].
Example Pathogens Controlled	<i>Septoria tritici</i> , Rusts (<i>Puccinia</i> spp.), <i>Alternaria</i> , Powdery mildews [2].
EU Regulatory Status	Not approved; candidate for substitution due to PBT (Persistent, Bioaccumulative, Toxic) criteria [2].

Physiological Effects and Experimental Evidence

Beyond its direct antifungal action, research indicates that **isopyrazam** can have positive physiological effects on plants. A key study investigated its impact, when mixed with epoxiconazole (a DMI fungicide), on winter wheat [1].

Experimental Protocol Summary [1]:

- **Objective:** To analyze the effect of **isopyrazam** + epoxiconazole on Photosystem II (PSII) efficiency, biomass, and yield in winter wheat.
- **Design:** Experiments were conducted in both controlled environments and field conditions.
- **Treatments:** Fungicide treatments were applied at Growth Stage (GS) 32. The key treatment for positive effects was a mixture of **isopyrazam** and epoxiconazole.
- **Measurements:**

- **Chlorophyll Fluorescence:** A non-invasive technique used to measure the maximum efficiency of PSII photochemistry (F_v'/F_m').
- **Plant Biomass & Grain Yield:** Measured at harvest.

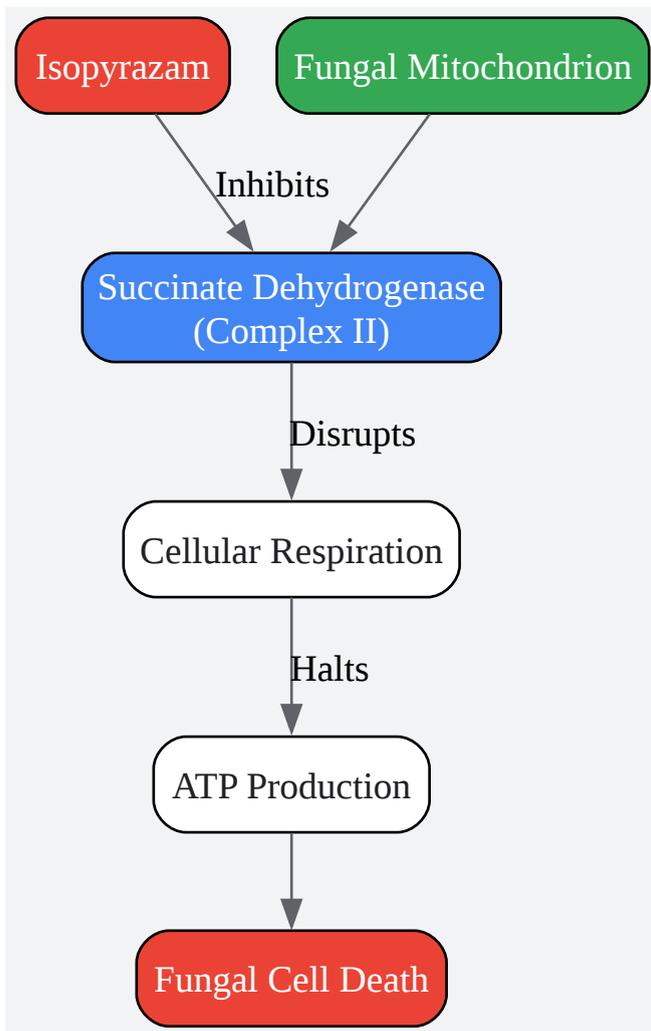
Key Findings [1]:

- The **isopyrazam** + epoxiconazole mixture **significantly increased the maximum efficiency of PSII (F_v'/F_m')** in wheat, including plants under water stress.
- This increase in photosynthetic efficiency was **strongly correlated with greater plant biomass and grain yield** in field conditions.
- The study concluded that the fungicide treatment enhances the plant's physiological health by improving the photosynthetic apparatus, leading to higher productivity.

Mode of Action and Translaminar Activity

Isopyrazam's effectiveness is also determined by its ability to move within the plant after application.

- **Biochemical Mode of Action:** As an SDHI, **isopyrazam** binds to the succinate dehydrogenase enzyme (complex II) in the fungal mitochondrial membrane. This blocks the electron transport chain, halting cellular respiration and energy (ATP) production, which leads to fungal death [1] [2]. The following diagram illustrates this target site.



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- **Translocation Properties: Isopyrazam** is a systemic fungicide with **translaminar movement**. This means that after being applied to one leaf surface, it can redistribute through the leaf tissue to protect the opposite surface. This property is crucial for its curative and protectant activity. The degree of translaminar movement is governed by the fungicide's physicochemical properties, such as its lipophilicity and molecular volume [4].

Resistance Management

- **FRAC Classification: Isopyrazam** belongs to FRAC Group 7 (Succinate Dehydrogenase Inhibitors) [2].
- **Resistance Status:** As of the data in the search results, no resistance to **isopyrazam** has been officially recorded [2]. However, the search results do not provide a specific resistance management strategy. It is a standard and critical practice to mix SDHIs with fungicides from different mode-of-

action groups and to adhere to application rate and frequency guidelines provided by manufacturers and local agricultural authorities.

Key Takeaways

- **Novel Mechanism: Isopyrazam** is a representative of the SDHI class, a modern group of fungicides that target a critical pathway in fungal energy metabolism.
- **Dual Benefit:** It provides not only direct disease control but also can enhance crop physiology, leading to improved plant health and yield, as demonstrated in wheat [1].
- **Systemic Properties:** Its translaminar and systemic activity allows for effective protection of new growth and curative action [4].
- **Regulatory Note:** Be aware that its registration status varies by region; it is not approved for use in the European Union [2].

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